

Thermodynamic Profiling & Synthesis of Nitro-Vinyl Pyrazole Derivatives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-ethenyl-5-nitro-1H-pyrazole

CAS No.: 2007081-85-6

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Executive Summary

Nitro-vinyl pyrazole derivatives represent a chemically privileged scaffold at the intersection of high-energy materials science and pharmaceutical development. Characterized by the fusion of a nitrogen-rich pyrazole core with a reactive nitro-vinyl side chain, these compounds exhibit a unique thermodynamic profile: high enthalpy of formation, distinct thermal decomposition pathways, and potent biological reactivity.

This guide provides a rigorous technical framework for the synthesis, thermodynamic characterization, and stability profiling of these derivatives. Unlike standard heterocycles, the presence of the nitro-vinyl moiety introduces specific stability concerns—ranging from polymerization risks to energetic decomposition—that require precise Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA) protocols.

Structural Logic & Synthetic Pathways

The synthesis of nitro-vinyl pyrazoles generally hinges on the Knoevenagel condensation, a robust carbon-carbon bond-forming reaction. This pathway is preferred for its atom economy and the ability to generate the E-isomer selectively, which is thermodynamically favored.

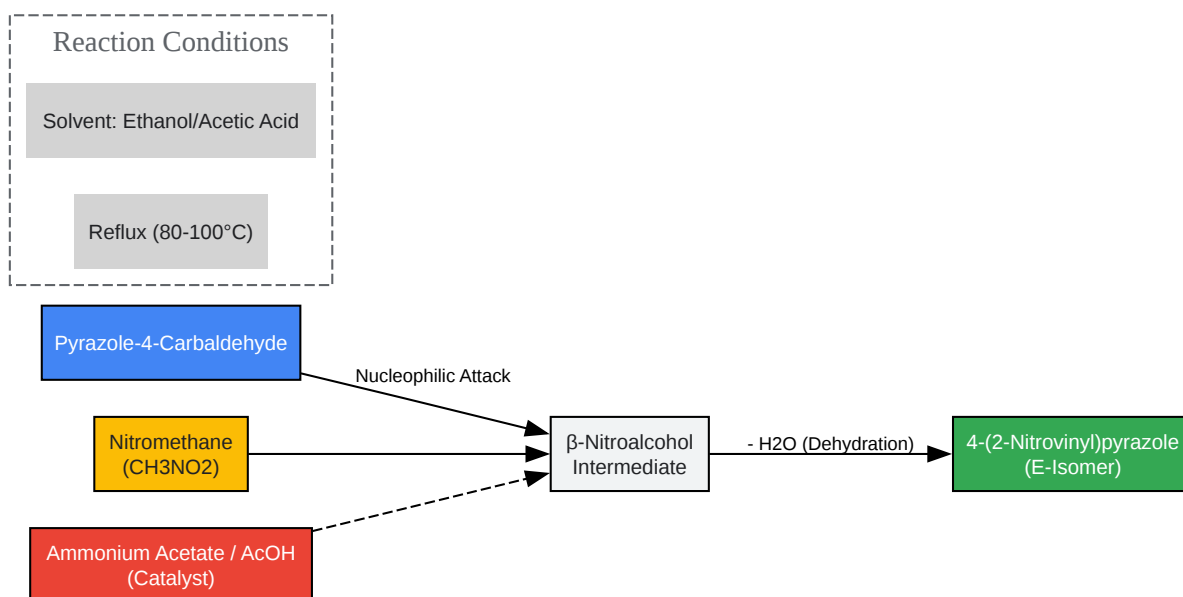
The Knoevenagel Protocol

The core reaction involves the condensation of a pyrazole-carbaldehyde with a nitroalkane (e.g., nitromethane) in the presence of a weak base.

Critical Mechanism:

- Deprotonation: The base abstracts a proton from the nitroalkane, generating a nitronate anion.
- Nucleophilic Attack: The nitronate attacks the carbonyl carbon of the pyrazole-aldehyde.
- Dehydration: Spontaneous elimination of water yields the conjugated nitro-vinyl alkene.

Synthesis Workflow Visualization



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Figure 1: Step-wise Knoevenagel condensation pathway for the synthesis of nitro-vinyl pyrazoles.

Thermodynamic Characterization

Accurate thermodynamic profiling is non-negotiable for these derivatives. The nitro group contributes to a high energy density, often lowering the activation energy for decomposition.

Thermal Stability Benchmarks

The following data points serve as critical benchmarks for validating synthesized derivatives. Note the trend: adding nitro groups generally increases density but can lower the onset of decomposition if not stabilized by the aromatic ring.

Compound Class	Melting Point ()	Decomposition Onset ()	Enthalpy of Fusion ()	Key Hazard
Pyrazole (Parent)	69–70°C	> 250°C	Low	Volatility
4-Nitropyrazole	163–165°C	~280°C	Moderate	Thermal Shock
3,4-Dinitropyrazole	188–190°C	~226°C	High	Energetic/Explosive
Nitro-Vinyl Pyrazoles	145–175°C*	190–210°C	High	Polymerization

*Note: Values for nitro-vinyl derivatives are structure-dependent. The vinyl group typically lowers

compared to the pure nitro-pyrazole due to the reactivity of the alkene double bond.

Experimental Protocols: DSC & TGA

Objective: To determine the purity, melting point, and safe operating limits (SOL) for formulation.

Protocol A: Differential Scanning Calorimetry (DSC)[1]

- Instrument: Heat Flux DSC (e.g., TA Instruments Q2000 or equivalent).

- Sample Mass: 2–4 mg (Keep mass low due to potential energetic decomposition).
- Pan Type: Hermetically sealed aluminum pans with a pinhole (allows gas escape to prevent pan rupture during decomposition).
- Ramp Rate: 5°C/min (Standard) and 2°C/min (High Resolution).
- Cycle:
 - Equilibrate at 25°C.
 - Ramp to 250°C (Stop immediately if exotherm onset is observed).
 - Cool to 25°C.
 - Re-heat to check for reversibility (polymorphism).

Data Interpretation:

- Endotherm: Represents melting (). A sharp peak indicates high purity. Broadening suggests impurities or amorphous content.
- Exotherm: Represents decomposition () or polymerization of the vinyl group. Safety Rule: If , the compound is considered thermally hazardous for scale-up.

Protocol B: Thermogravimetric Analysis (TGA)

- Atmosphere: Nitrogen (Inert) vs. Air (Oxidative). Run both to assess oxidative stability.
- Ramp Rate: 10°C/min.
- Key Metric:
(Temperature at 5% mass loss). This is the practical upper limit for processing (drying, milling).

Biological & Drug Development Implications[3]

The thermodynamic properties directly influence the "druggability" of these molecules.

Solubility & Lipophilicity

The nitro-vinyl group is highly polarizable. While the pyrazole core is amphoteric ($pK_a \sim 2.5$ for conjugate acid, $pK_b \sim 11.5$), the electron-withdrawing nitro group reduces the basicity of the pyrazole nitrogens.

- Impact: Lower solubility in acidic media compared to non-nitrated pyrazoles.
- Formulation: May require solid dispersion techniques (HME) if the melting point is high ($>200^\circ\text{C}$), though most nitro-vinyls fall in the processable 150°C range.

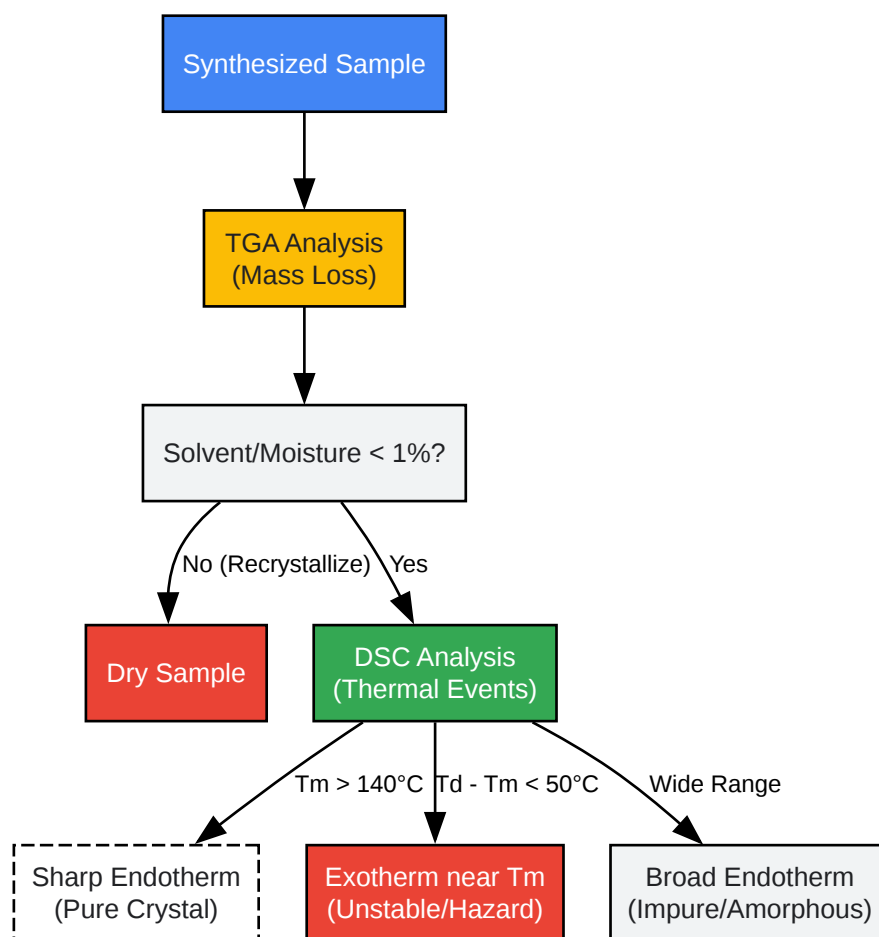
Bioactivity Mechanism

The nitro-vinyl moiety often acts as a Michael Acceptor.

- Mechanism: It can form covalent bonds with cysteine residues in target proteins (e.g., enzymes in bacteria or cancer cells).
- Thermodynamic Link: The reactivity of this Michael addition correlates with the electron deficiency of the vinyl group, which can be estimated by the melting point depression in binary mixtures (eutectic formation with nucleophiles).

Analytical Decision Tree

Use this workflow to validate any new nitro-vinyl pyrazole derivative.



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Figure 2: Thermal analysis decision matrix for quality control and safety assessment.

References

- Thermal Stability of Nitro-Pyrazoles: ResearchGate. "Thermal stability and detonation characters of nitro-substituted derivatives of pyrazole." (2025).[2]
- Synthesis of Pyrazoles via Knoevenagel: MDPI Molecules. "Recent Advances in Synthesis and Properties of Pyrazoles." (2023).
- Energetic Properties of Nitrated Pyrazoles: NIH / PubMed. "Recent Advances in Synthesis and Properties of Nitrated-Pyrazoles Based Energetic Compounds." (2020).
- General Pyrazole Chemistry & Pharmacology: International Journal of Pharmaceutical Sciences. "Chemistry and Pharmacological Activities of Pyrazole Derivatives." (2020).[3]

- 1-Phenylpyrazole Characterization: PubChem. "1-Phenylpyrazole Compound Summary." (2025).[4]

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Sources

- [1. researchgate.net \[researchgate.net\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. globalresearchonline.net \[globalresearchonline.net\]](#)
- [4. 1-Phenylpyrazole | C9H8N2 | CID 70769 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Thermodynamic Profiling & Synthesis of Nitro-Vinyl Pyrazole Derivatives]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2871815/docs#thermodynamic-profiling-synthesis-of-nitro-vinyl-pyrazole-derivatives\]](https://www.benchchem.com/product/b2871815/docs#thermodynamic-profiling-synthesis-of-nitro-vinyl-pyrazole-derivatives)

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